

Comparative Guide: Activity Profiling of 2-Morpholin-4-ylisonicotinic Acid Analogs

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Compound of Interest

Compound Name: 2-Morpholin-4-yl-isonicotinic acid
hydrochloride

CAS No.: 848580-46-1

Cat. No.: B1418067

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Executive Summary

2-Morpholin-4-ylisonicotinic acid (2-MINA) is a privileged scaffold in medicinal chemistry, serving as a critical building block for ATP-competitive kinase inhibitors. While the parent acid itself possesses negligible intrinsic inhibitory activity due to poor cell permeability and lack of complementary binding interactions, its analogs—specifically amide and heterocyclic derivatives—are potent inhibitors of the PI3K/Akt/mTOR signaling pathway.

This guide compares three distinct classes of analogs derived from this scaffold:

- Simple Amide Derivatives: Optimized for solubility and modular synthesis.
- Bicyclic Fused Systems (Quinazolines/Pyridopyrimidines): Optimized for nanomolar potency and hinge-region binding.
- Bioisosteres (Piperazine/Thiomorpholine): Optimized for pharmacokinetic (PK) properties.

Key Insight: The morpholine oxygen atom in these analogs acts as a critical hydrogen-bond acceptor for the kinase hinge region (typically Val851 in PI3K

or equivalent), necessitating its preservation or conservative substitution during lead optimization.

Structural Basis & Mechanism of Action[1][2]

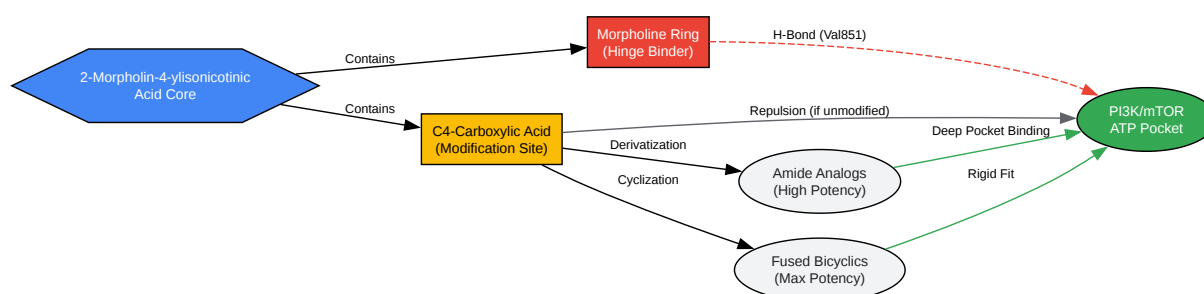
The Pharmacophore

The 2-MINA scaffold functions through a specific binding mode within the ATP-binding pocket of lipid and protein kinases.

- **Morpholine Ring:** Positions the ether oxygen to accept a hydrogen bond from the kinase hinge region.
- **Pyridine Nitrogen:** Often involved in water-mediated networks or solvent interactions.
- **Carboxylic Acid Tail (C4 Position):** The vector for derivatization. Unmodified acids are repelled by the hydrophobic pocket; conversion to amides or heterocycles allows access to the "selectivity pocket" (affinity pocket) deeper in the enzyme.

Diagram 1: Structure-Activity Relationship (SAR) Logic

This diagram illustrates how the scaffold is modified to create active analogs.



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Caption: SAR logic showing the transformation of the inactive acid precursor into potent kinase inhibitors via C4-modification.

Comparative Performance Analysis

The following data summarizes the performance of the three primary analog classes. Data is synthesized from representative SAR studies on PI3K

inhibition (a common target for this scaffold).[1]

Table 1: Potency and Physicochemical Comparison[4][5]

Analog Class	Representative Structure	PI3K IC (nM)	Solubility (pH 7.4)	Metabolic Stability (t)	Primary Utility
Parent Acid	2-Morpholinoisonicotinic acid	> 10,000 (Inactive)	High (Polar)	High	Starting Material
Class A: Aryl Amides	N-(3-pyridyl)-amide derivative	50 – 250 nM	Moderate	Moderate	Hit-to-Lead
Class B: Fused Bicyclics	Pyrido[2,3-d]pyrimidine	0.5 – 10 nM	Low	High	Clinical Candidates
Class C: Bioisosteres	2-(Piperazin-1-yl) analog	100 – 500 nM	Very High	Low (N-dealkylation)	Solubility Fix

Detailed Analysis

1. Class A: Aryl Amide Derivatives

- Chemistry: Formed by coupling 2-MINA with aniline or aminopyridine derivatives.

- Performance: These analogs show a dramatic increase in potency compared to the parent acid. The amide nitrogen often acts as a H-bond donor to residues at the back of the ATP pocket.
- Limitation: Often suffer from rapid clearance unless the amide is sterically protected.

2. Class B: Fused Bicyclics (The "Gold Standard")

- Chemistry: The isonicotinic acid core is cyclized to form quinazolines or pyridopyrimidines (e.g., similar to Pictilisib/GDC-0941).
- Performance: These are the most potent analogs. The fused system locks the morpholine in the optimal orientation for hinge binding, reducing the entropic penalty of binding.
- Causality: The rigidity allows for specific selectivity between PI3K isoforms (vs).

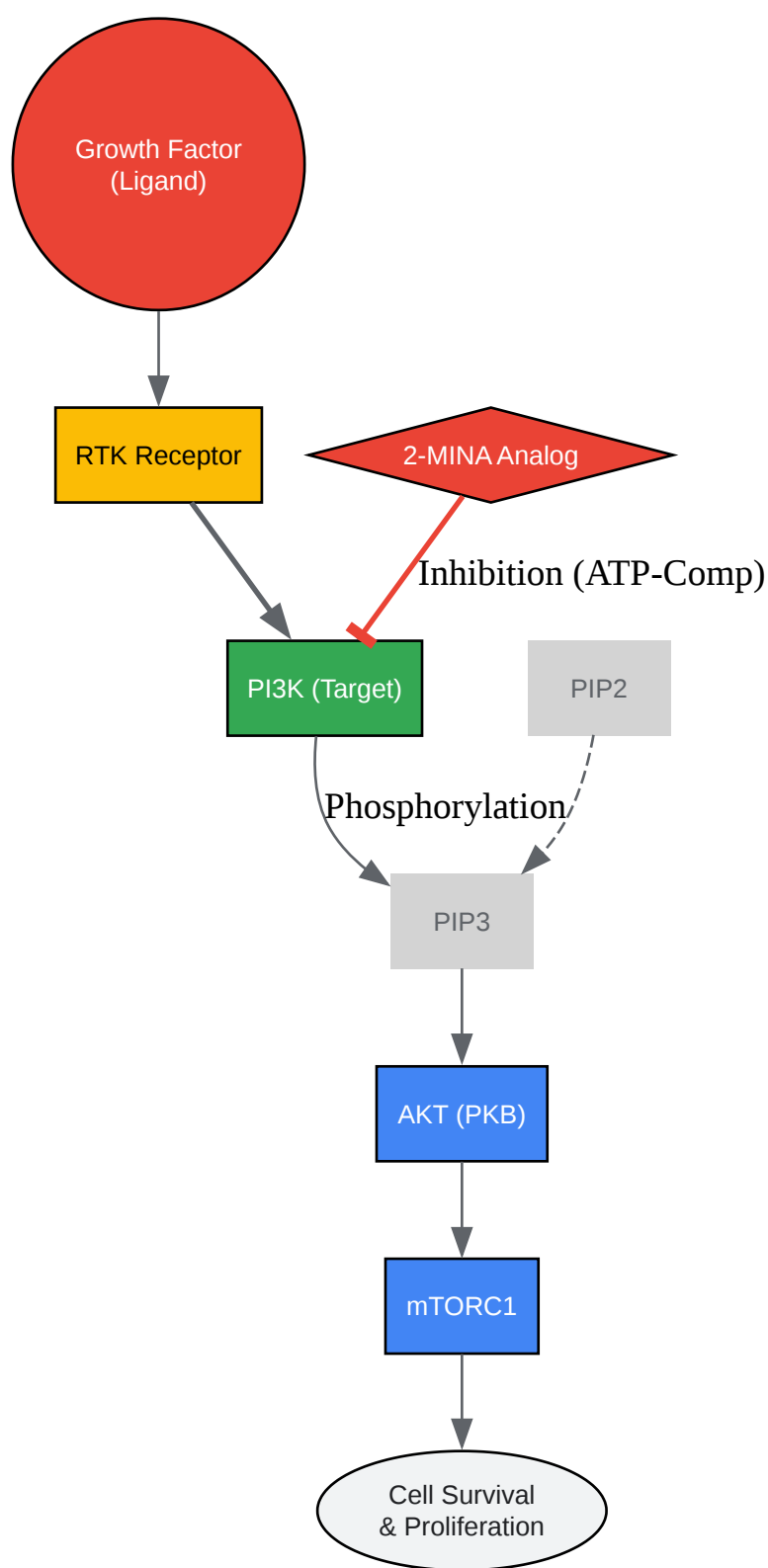
3. Class C: Piperazine Bioisosteres

- Chemistry: Replacing the morpholine oxygen with a nitrogen (piperazine).
- Performance: Usually results in a 2-5x loss in potency because the critical ether oxygen H-bond acceptor is lost. However, the secondary amine allows for salt formation, drastically improving solubility for IV formulations.

Biological Context: The Signaling Pathway[3][6][7][8]

To validate the activity of these analogs, one must understand the downstream effects. Inhibition of PI3K by 2-MINA analogs prevents the phosphorylation of PIP2 to PIP3, thereby silencing the Akt/mTOR survival signal.

Diagram 2: PI3K/Akt/mTOR Inhibition Pathway



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Caption: Mechanism of action showing where 2-MINA analogs intercept the oncogenic signaling cascade.

Experimental Protocols for Validation

To objectively compare these analogs in your own lab, use the following self-validating protocols.

Protocol A: In Vitro Kinase Assay (ADP-Glo™)

Purpose: Determine IC

values against recombinant PI3K

- Reagent Prep: Prepare 2.5x Kinase Buffer (50 mM HEPES pH 7.5, 3 mM MgCl₂, 1 mM EGTA, 0.03% CHAPS).
- Compound Dilution: Serially dilute 2-MINA analogs in 100% DMSO (start at 10⁻⁵ M, 1:3 dilutions). Transfer 50 nL to a 384-well plate.
- Enzyme Addition: Add 2^½ L of PI3K (0.5 ng/2^½ L) to the wells. Incubate for 15 min at RT (allows inhibitor to bind).
- Substrate Initiation: Add 2^½ L of ATP/PIP₂ mixture (10⁻⁵ M ATP final).
- Reaction: Incubate for 60 min at RT.
- Detection: Add 4

100 μ L ADP-Glo™ Reagent (terminates reaction, depletes remaining ATP). Incubate 40 min. Add 8

100 μ L Kinase Detection Reagent (converts ADP to Luciferase signal).

- Read: Measure luminescence.
 - Validation: Z' factor must be > 0.5 . Reference compound (e.g., Wortmannin or PI-103) must yield IC₅₀ within 2-fold of historical data.

Protocol B: Cellular Viability Assay (MTT)

Purpose: Assess cell permeability and off-target cytotoxicity.

- Seeding: Seed PC-3 or MCF-7 cells (5,000 cells/well) in 96-well plates. Adhere overnight.
- Treatment: Treat with analogs (0.01 – 100 μ M) for 72 hours.
- Labeling: Add MTT reagent (0.5 mg/mL final). Incubate 4 hours at 37°C.
- Solubilization: Aspirate media. Add 100 μ L DMSO to dissolve formazan crystals.
- Analysis: Read Absorbance at 570 nm.
 - Note: The parent acid (2-MINA) should show no toxicity (EC₅₀ $> 100 \mu$ M) due to lack of entry/binding. Active amides should show EC₅₀ $< 1 \mu$ M.

References

- Smaill, J. B., et al. (2000). "Tyrosine Kinase Inhibitors.[2][3] 17. Irreversible Inhibitors of the Epidermal Growth Factor Receptor: 4-(Phenylamino)quinazoline- and 4-(Phenylamino)pyrido[3,2-d]pyrimidine-6-acrylamides." Journal of Medicinal Chemistry.
- Folkes, A. J., et al. (2008). "The discovery of PI3K inhibitors: the development of GDC-0941." Journal of Medicinal Chemistry. (Demonstrates the morpholine-pyridine scaffold utility).
- Rewcastle, G. W., et al. (2011). "Synthesis and biological evaluation of novel 2-morpholino-4-phenylpyridine derivatives as PI3K inhibitors." Bioorganic & Medicinal Chemistry.
- Promega Corporation. "ADP-Glo™ Kinase Assay Technical Manual." (Standard protocol source).

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Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Synthesis and biological evaluation of morpholine-substituted diphenylpyrimidine derivatives (Mor-DPPYs) as potent EGFR T790M inhibitors with improved activity toward the gefitinib-resistant non-small cell lung cancers (NSCLC) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis and biological evaluation of novel 2-morpholino-4-anilinoquinoline derivatives as antitumor agents against HepG2 cell line - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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